

Role of Dioleoyl hydrogen phosphate in supramolecular chemistry

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Compound of Interest

Compound Name: Dioleoyl hydrogen phosphate

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An In-depth Technical Guide on the Role of **Dioleoyl Hydrogen Phosphate** in Supramolecular Chemistry

Audience: Researchers, scientists, and drug development professionals.

Executive Summary

Dioleoyl hydrogen phosphate (DOHP) is an amphiphilic molecule of significant interest in supramolecular chemistry, a field focused on chemical systems composed of discrete molecular subunits held together by non-covalent forces.[1][2] Its unique structural features—a hydrophilic phosphate head group and two long, unsaturated oleyl chains—enable its self-assembly into highly organized structures like vesicles and liposomes in aqueous solutions.[3][4] These supramolecular assemblies are pivotal in advanced drug and gene delivery systems, leveraging DOHP's capacity to encapsulate both hydrophilic and hydrophobic agents and to enhance the fusion of carriers with cell membranes.[3][5] Furthermore, the phosphate moiety imparts a pH-sensitive character, allowing for the design of "smart" delivery vehicles that release their payload in response to specific environmental triggers, such as the acidic microenvironment of tumors.[6][7] This guide provides a comprehensive overview of DOHP's physicochemical properties, its role in self-assembly, its applications, and the experimental protocols used to harness its potential.

Physicochemical Properties of Dioleoyl Hydrogen Phosphate

DOHP's function in supramolecular chemistry is a direct consequence of its molecular structure and resulting physical properties. The presence of double bonds in the oleyl chains introduces "kinks," which disrupt tight packing and increase the fluidity of the resulting membranes compared to saturated analogues.^[3] This fluidity is crucial for facilitating membrane fusion and drug release.^{[3][5]}

| Property | Value | Reference(s) |
|-------------------|--|-------------------------|
| CAS Number | 14450-07-8 | [8][9] |
| Molecular Formula | C ₃₆ H ₇₁ O ₄ P | [8][9] |
| Molecular Weight | 598.92 g/mol | [8][9] |
| Appearance | Varies; specified by supplier | [10] |
| Density | 0.929 g/cm ³ | [8][11] |
| Boiling Point | 651.4°C at 760 mmHg | [8][11] |
| Flash Point | 347.7°C | [8][11] |
| Refractive Index | 1.473 | [8][11] |
| Purity | Typically available in 90% and 98% grades | [10] |

The Core of Supramolecular Assembly: DOHP Vesicles and Liposomes

Supramolecular chemistry investigates the spontaneous organization of molecules into well-defined, functional architectures through non-covalent interactions.^{[12][13]} DOHP is an exemplary building block in this context. Its amphiphilic nature drives its self-assembly in aqueous media, where the hydrophobic oleyl tails minimize contact with water by forming a lipid bilayer, while the hydrophilic phosphate heads face the aqueous environment. This process results in the formation of spherical vesicles or liposomes.^{[4][14]}

These structures can encapsulate different types of molecules:

- Hydrophilic drugs can be contained within the aqueous core.^[3]

- Hydrophobic drugs can be embedded within the lipid bilayer itself.[3]

The final characteristics of these liposomes—such as size, charge, and fluidity—are influenced by the lipid composition and preparation method.[4][14]

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